Flow cytometry analysis using Sulfo-Cyanine7.5 conjugates

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Compound of Interest

Compound Name:	*Sulfo-Cyanine7.5 NHS ester*
Cat. No.:	*B14764237*

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Application Note: High-Dimensional Flow Cytometry & Translational Tracking using Sulfo-Cyanine7.5

Abstract & Core Rationale

Sulfo-Cyanine7.5 (Sulfo-Cy7.[1][2][3][4]5) is a water-soluble, near-infrared (NIR) fluorophore (Ex: 788 nm / Em: 808 nm) traditionally utilized for in vivo imaging due to its deep tissue penetration and similarity to Indocyanine Green (ICG).[1] However, in the era of Spectral Flow Cytometry, Sulfo-Cy7.5 has emerged as a critical high-parameter reagent.

Unlike standard Cyanine7 (Cy7), Sulfo-Cy7.5 emits further into the NIR spectrum. This unique spectral signature allows it to be unmixed from Cy7, APC-Cy7, and Alexa Fluor 750, effectively adding a new detector channel to high-end instrumentation (e.g., Cytek Aurora, BD FACSymphony). Furthermore, its hydrophilic nature (sulfo- groups) eliminates the need for organic co-solvents during conjugation, preserving the native conformation of sensitive biologicals.

This guide details the end-to-end workflow: from antibody conjugation using NHS-ester chemistry to acquisition strategies on spectral cytometers.

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Technical Specifications & Instrument Configuration

Before initiating protocols, verify that your flow cytometer can detect emissions >800 nm. Standard "Cy7" filters (typically 780/60 BP) are suboptimal for Cy7.5.

Spectral Properties

Property	Value	Notes
Excitation Max	788 nm	Requires NIR laser (e.g., 808 nm) or strong Red (640 nm) tail excitation.
Emission Max	808 nm	Peak emission is outside standard 780/60 filters.
Extinction Coeff.	223,000 $M^{-1}cm^{-1}$	High brightness; comparable to APC.
Quantum Yield	~0.21	Significantly higher than ICG; excellent for dim markers.
Solubility	High (Aqueous)	Dissolves directly in PBS/Water. No DMSO required.

Instrument Configuration Guide

- Spectral Cytometers (Recommended):
  - Excitation: 640 nm (Red) or 808 nm (Infrared) laser.
  - Detection: The full spectral signature (660 nm – 880 nm) allows mathematical separation from Cy7 and APC-Cy7.
- Conventional Cytometers:
  - Requirement: Must have an 800 LP (Longpass) or 820/60 BP filter.
  - Warning: Using a standard 780/60 filter will result in >50% signal loss and poor sensitivity.

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Protocol 1: Antibody Conjugation (NHS Ester Chemistry)

Objective: Covalently label a primary antibody (IgG) with Sulfo-Cy7.5 NHS ester targeting primary amines (Lysine residues).

Reagents Required

- Antibody: Purified IgG, carrier-free (No BSA, Azide, or Glycine). Concentration >1 mg/mL.[5]
- Fluorophore: **Sulfo-Cyanine7.5 NHS ester** (Store at -20°C, desiccated).
- Reaction Buffer: 100 mM Sodium Bicarbonate ($NaHCO_3$), pH 8.3–8.5.
- Purification: Zeba™ Spin Desalting Columns (7K MWCO) or dialysis cassette.

Step-by-Step Methodology

- Buffer Exchange (Critical Pre-Step):
  - If the antibody is in Tris or contains BSA/Azide, perform a buffer exchange into PBS or $NaHCO_3$ using a spin column. Tris contains amines that compete for the dye.
  - Validation: Measure protein concentration (A280) after exchange to ensure recovery.
- Dye Preparation:
  - Bring Sulfo-Cy7.5 NHS ester to room temperature before opening to prevent condensation hydrolysis.
  - Dissolve 1 mg of dye in 100 µL of anhydrous water or PBS (Concentration: 10 mg/mL). Note: Unlike standard Cy7, DMSO is not needed.
- Conjugation Reaction:
  - Add 1/10th volume of 1M $NaHCO_3$ (pH 8.5) to the antibody solution to adjust pH.

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- Molar Ratio Calculation: Target a Dye-to-Protein (D/P) ratio of 15:1 for optimal flow cytometry brightness without quenching.
  - Formula:
- Add the calculated volume of dye to the antibody. Vortex gently.
- Incubate: 1 hour at Room Temperature (RT) in the dark with gentle rotation.

- Purification:
  - Equilibrate a desalting spin column with PBS.
  - Apply the reaction mixture to the column.
  - Centrifuge (e.g., 1000 x g for 2 mins) to collect the labeled antibody. The free dye remains in the column.
- Quality Control (Self-Validation):
  - Measure Absorbance at 280 nm (

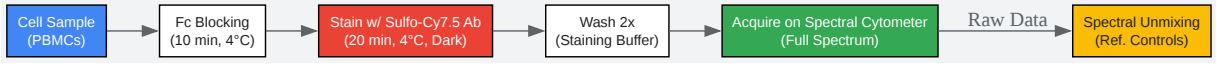
) and 788 nm (

) using a spectrophotometer.
  - Calculate Degree of Labeling (DOL):
  - Target: A DOL of 2.5 – 5.0 is ideal for flow cytometry.

Protocol 2: Cell Staining & Spectral Acquisition

Objective: Stain heterogeneous cell populations (e.g., PBMCs) and acquire data using spectral unmixing.

Workflow Logic (DOT Visualization)



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Caption: Figure 1. Optimized workflow for Sulfo-Cy7.5 staining and spectral unmixing.

Staining Procedure

- Preparation:
  - Harvest cells and wash with Staining Buffer (PBS + 2% FBS + 1mM EDTA).
  - Count cells and adjust to

    cells/mL.
- Blocking:
  - Add Fc Block (e.g., anti-CD16/32) to prevent non-specific binding. Incubate 10 mins at 4°C.
- Staining:
  - Add the titrated Sulfo-Cy7.5 conjugated antibody.
  - Simultaneous Staining: If multiplexing, add other fluorophores (e.g., FITC, PE, APC, Cy7) at this step.
  - Critical: Do not use "Cy7" and "Sulfo-Cy7.5" on the same marker. They are distinct channels but require unmixing.
  - Incubate 20-30 mins at 4°C in the dark.
- Washing:
  - Wash 2x with 2 mL Staining Buffer (300 x g, 5 mins).
  - Resuspend in 200 µL Staining Buffer for acquisition.
- Reference Controls (Essential for Unmixing):

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- Unstained Control: Cells only.
- Single Stain Control (Sulfo-Cy7.5): Beads or cells stained only with the Sulfo-Cy7.5 antibody.
- Why? The software needs the pure spectral fingerprint of Sulfo-Cy7.5 to distinguish it from Cy7 or APC-Cy7.

Data Analysis: Spectral Unmixing vs. Compensation

In conventional flow cytometry, Sulfo-Cy7.5 spills heavily into the APC-Cy7 channel. In Spectral Flow Cytometry, this is resolved by analyzing the full emission curve.

Comparative Analysis Table

Feature	Conventional Flow (Compensation)	Spectral Flow (Unmixing)
Detector	Single PMT (e.g., 780/60)	Array of detectors (640nm - 900nm)
Separation	Impossible to separate from Cy7 without specific filters.	High Resolution. Distinct peak at 808nm vs 773nm (Cy7).
Spillover	High spillover into APC-Cy7.	Treated as a unique spectral signature.[6]
Recommendation	Not Recommended unless using 800LP filter.	Highly Recommended for >20 color panels.

Analysis Steps:

- Import FCS files into analysis software (e.g., SpectroFlo, FlowJo).
- Run the Unmixing Wizard.
- Assign the "Single Stain Sulfo-Cy7.5" control to the specific fluorophore slot.
- Verify the unmixing matrix: Ensure the Sulfo-Cy7.5 positive population does not show false positives in the Cy7 or APC-Cy7 channels.

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Troubleshooting & Optimization

- Issue: Low Signal Intensity.
  - Cause: Inefficient excitation. You may be using a standard Red laser (633/640 nm) which excites Sulfo-Cy7.5 at <20% efficiency.
  - Solution: Use an instrument with an NIR laser (e.g., 808 nm) or increase antibody concentration (titrate).
- Issue: High Background.
  - Cause: "Sticky" cyanine dyes binding to monocytes.
  - Solution: Use a Monocyte Blocking Buffer or specific polymer stain buffer during the incubation step.
- Issue: Signal Instability.
  - Cause: Tandem dye degradation (if using a tandem).
  - Fact: Sulfo-Cy7.5 is a core fluorophore, not a tandem. It is highly stable compared to PE-Cy7. If signal is lost, check antibody stability or conjugation chemistry.

References

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